Application Notes and Protocols: Dimethyl Chlorothiophosphate in Insecticide Synthesis

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Compound of Interest	
Compound Name:	*Dimethyl chlorothiophosphate*
CAS No.:	*2524-03-0*
Cat. No.:	*B128814*

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These application notes provide a comprehensive overview of the use of **dimethyl chlorothiophosphate** as a key intermediate in the synthesis of various organophosphate insecticides. The following sections detail the synthetic pathways, experimental protocols, and quantitative data for the preparation of notable insecticides including methamidophos, acephate, and cythioate.

Introduction

Dimethyl chlorothiophosphate, with the chemical formula $C_2H_6ClO_2PS$, is a versatile organophosphorus compound widely utilized as a precursor in the production of a range of commercial insecticides and acaricides.[1][2][3] Its reactivity, stemming from the phosphorus-chlorine bond, allows for the facile introduction of the dimethyl thiophosphoryl moiety into various molecules to create potent acetylcholinesterase inhibitors. This document outlines the synthetic routes and detailed methodologies for leveraging **dimethyl chlorothiophosphate** in the synthesis of key agrochemicals.

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Synthetic Pathways and Quantitative Data

The synthesis of several important insecticides originates from **dimethyl chlorothiophosphate**. The following sections summarize the key reactions and associated quantitative data.

Synthesis of Methamidophos and Acephate

A common pathway for the synthesis of methamidophos and its subsequent conversion to acephate involves the ammonolysis of an O,O-dimethyl phosphorochloridothioate intermediate.[4][5] A telescoped synthesis approach in a biphasic system is often employed to maintain the intermediates in solution, enhancing reaction efficiency and safety.[4][5]

Table 1: Quantitative Data for the Synthesis of Methamidophos and Precursors

🔒 FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Synthesis of Cythioate

Cythioate, an insecticide used in veterinary medicine, is synthesized through the condensation of O,O-dimethyl phosphorochloridothioate with p-hydroxybenzenesulfonamide.

Table 2: Synthesis of Cythioate

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Specific yield and purity data for the final condensation step of Cythioate synthesis were not readily available in the searched literature.

Experimental Protocols

The following are detailed experimental protocols for key synthetic steps in the production of insecticides from **dimethyl chlorothiophosphate**.

Protocol for the Synthesis of O,O-dimethyl phosphoramidothioate (DMPAT)

This protocol is based on a continuous stirred-tank reactor (CSTR) system.[5]

Materials:

- O,O-Dimethyl phosphorochloridothioate (in dichloromethane - DCM)
- 25% Sodium hydroxide solution
- 18% Ammonium hydroxide solution

Equipment:

- Continuously Stirring Reactor System (CSTR)
- Metering pumps

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Procedure:

- Maintain the CSTR at a constant temperature of 40°C.
- Simultaneously and continuously add the following reactants to the CSTR:
  - A solution of O,O-Dimethyl phosphorochloridothioate in DCM.
  - 25% sodium hydroxide solution, maintained at 0.93 molar equivalents with respect to the O,O-Dimethyl phosphorochloridothioate.
  - 18% ammonium hydroxide solution, maintained at 1.41 molar equivalents with respect to the O,O-Dimethyl phosphorochloridothioate.
- Maintain a residence time of 3 hours within the reactor.
- Continuously remove the reaction mixture to maintain the desired volume in the CSTR. The resulting product is O,O-dimethyl phosphoramidothioate in a DCM solution.

Protocol for the Synthesis of Methamidophos from O,O-dimethyl thiol phosphamide

This protocol describes the methylation of O,O-dimethyl thiol phosphamide to yield methamidophos.[7]

Materials:

- O,O-dimethyl thiol phosphamide (31.7 g, 89% content)
- Toluene (60 ml)
- 40% Sodium hydroxide solution (21.75 g)
- Methanol (80 ml)
- Dimethyl sulfate (30.3 g)
- Ethylene dichloride

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Equipment:

- Reaction flask with dropping funnel and stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- In a reaction flask, dissolve 31.7 g of O,O-dimethyl thiol phosphamide (89% content) in 60 ml of toluene.
- At a temperature of 25-40°C, add 21.75 g of 40% sodium hydroxide solution dropwise.
- After the addition is complete, stir the mixture for 1 hour at 38-40°C.
- Separate the toluene layer. To the aqueous layer, add 80 ml of methanol.
- At a temperature of 35-40°C, add 30.3 g of dimethyl sulfate dropwise.
- After the reaction is complete, remove the methanol by distillation.
- Extract the product repeatedly with ethylene dichloride.
- Combine the organic extracts and concentrate to obtain methamidophos. (Expected yield: 28.5 g, 94.31% content, 95.3% yield).[7]

Diagrams

Synthesis Pathway of Methamidophos and Acephate

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Caption: Synthesis of Methamidophos and Acephate.

Experimental Workflow for Methamidophos Synthesis

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Caption: Workflow for Methamidophos Synthesis.

Synthesis Pathway of Cythioate

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Caption: Synthesis of Cythioate from **Dimethyl Chlorothiophosphate**.

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